

Standard Operating Procedure: Mometotinib Mesylate Disposal

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Compound of Interest

Compound Name: momelotinib Mesylate

Cat. No.: B1513256

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **mometotinib mesylate**, a selective inhibitor of Janus kinase (JAK) 1 and JAK2. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure personnel safety and environmental protection. Adherence to these guidelines is critical due to the hazardous nature of the compound.

Hazard Identification and Classification

Mometotinib mesylate is classified as a hazardous substance. It is essential to understand its specific hazards before handling or initiating disposal procedures. The compound's hazard profile, based on the Globally Harmonized System (GHS), is summarized below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1][2]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[3]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[3]

Due to its use in chemotherapy and its inherent toxic properties (carcinogenic, mutagenic, toxic for reproduction), **momelotinib mesylate** and its related waste must be managed as cytotoxic waste.[4]

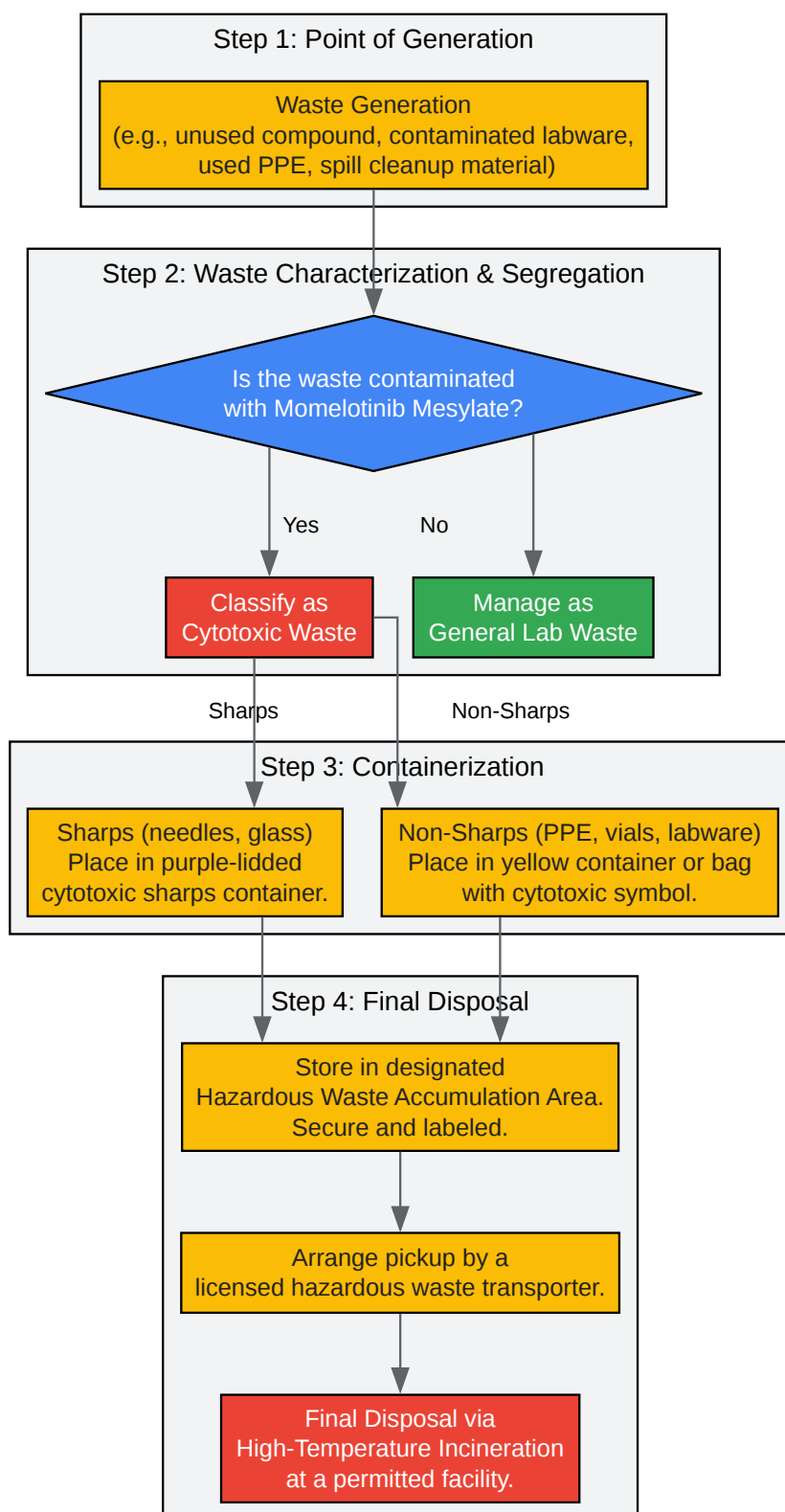
Personnel Protective Equipment (PPE)

All personnel handling **momelotinib mesylate** waste must wear appropriate PPE to prevent exposure.[5] The minimum required PPE includes:

- Gloves: Two pairs of chemotherapy-rated, powder-free gloves (e.g., nitrile) with the outer glove cuff covering the gown sleeve.[5]
- Gown: A disposable, back-closing, long-sleeved gown made of a low-permeability fabric.[6]
- Eye and Face Protection: Safety goggles with side shields or a full-face shield to protect against splashes.[1][7]
- Respiratory Protection: A NIOSH-approved respirator (e.g., N95 or higher) is necessary when handling powders outside of a certified containment device or when there is a risk of aerosolization.[2][7]

Waste Segregation and Containment Workflow

Proper segregation is the first and most critical step in the disposal process. All materials that have come into contact with **momelotinib mesylate** are considered cytotoxic waste and must be segregated at the point of generation.



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Caption: Workflow for the segregation and disposal of **momelotinib mesylate** waste.

Step-by-Step Disposal Protocol

- **Unused or Expired Compound:** Keep the pure drug in its original or a compatible, tightly sealed container. Do not mix with other waste.
- **Contaminated Sharps:** Needles, syringes, contaminated glass vials, and slides must be immediately placed into a designated, puncture-proof cytotoxic sharps container.^{[4][6]} These containers are typically yellow with a purple lid and are clearly labeled with the cytotoxic symbol.^[4]
- **Contaminated Non-Sharps:** All other contaminated materials, including gloves, gowns, bench paper, plasticware, and empty vials, must be placed in a designated cytotoxic waste container.^{[4][6]} This is typically a thick, leak-proof plastic bag or a rigid container, often yellow with a purple stripe and labeled "Cytotoxic Waste" or "Chemotherapy Waste".^[4]

In the event of a spill, the cleanup materials are also considered cytotoxic waste.

- Evacuate and secure the area.
- Don the full required PPE before re-entering.
- Cover liquid spills with absorbent pads; gently cover powder spills with damp absorbent pads to avoid making dust airborne.^[2]
- Working from the outside of the spill inward, collect all contaminated materials.^[6]
- Decontaminate the area with an appropriate cleaning agent (e.g., 70% alcohol), and dispose of all cleanup materials in the designated cytotoxic waste container.^[1]
- A dedicated spill kit for cytotoxic drugs should be readily available.^[8]
- Seal the primary cytotoxic waste containers (bags or sharps containers) when they are three-quarters full.
- Wipe down the exterior of the sealed container to decontaminate it.^[5]
- Place the sealed container in a designated, secure hazardous waste accumulation area. This area should be away from general lab traffic.

- Ensure all containers are clearly labeled with the words "Cytotoxic Waste" and the appropriate hazard symbols.
- The ultimate disposal of **momelotinib mesylate** and its related waste must be conducted by a licensed hazardous waste management company.
- Disposal must adhere to regulations set by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[9][10][11]}
- The required method of destruction for cytotoxic pharmaceutical waste is high-temperature incineration at a permitted treatment facility.^{[9][10]}
- Never dispose of **momelotinib mesylate** or its contaminated waste down the drain or in the regular trash.^[9] The EPA's Subpart P rule explicitly prohibits the sewerage of hazardous waste pharmaceuticals.^[9]
- Maintain a manifest or tracking document from the waste hauler as proof of proper disposal.^[12]

This protocol provides a framework for the safe handling and disposal of **momelotinib mesylate**. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines and the manufacturer's most recent Safety Data Sheet (SDS) before handling this compound.

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